

The Versatile Synthon: Unlocking the Research Potential of 3-Amino-4-bromobenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Amino-4-bromobenzaldehyde

Cat. No.: B112528

[Get Quote](#)

A Comprehensive Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: **3-Amino-4-bromobenzaldehyde** is a trifunctional aromatic compound featuring an aldehyde, a primary amine, and a bromine atom on a benzene ring. This unique arrangement of functional groups makes it a highly valuable and versatile building block in synthetic organic chemistry. Its strategic importance lies in its ability to serve as a precursor for a wide array of complex heterocyclic scaffolds, which are pivotal in the fields of medicinal chemistry and materials science. This technical guide provides an in-depth overview of the potential research applications of **3-Amino-4-bromobenzaldehyde**, complete with its chemical properties, synthesis protocols, and potential reaction pathways for the generation of novel compounds.

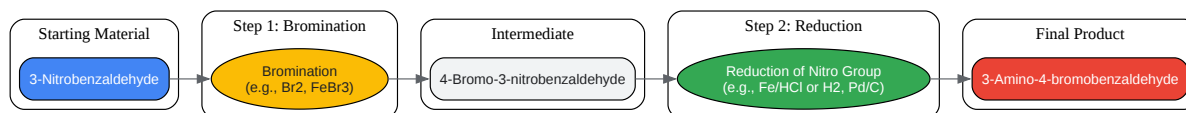
Core Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **3-Amino-4-bromobenzaldehyde** is essential for its effective application in research and development. The key properties are summarized in the table below.

Property	Value	Reference
CAS Number	359867-42-8	[1]
Molecular Formula	C ₇ H ₆ BrNO	[1]
Molecular Weight	200.03 g/mol	[1]
IUPAC Name	3-amino-4-bromobenzaldehyde	[1]
Appearance	Not specified, likely a solid	
SMILES	C1=CC(=C(C=C1C=O)N)Br	[1]
InChI	InChI=1S/C7H6BrNO/c8-6-2-1-5(4-10)3-7(6)9/h1-4H,9H2	[1]

Synthesis of 3-Amino-4-bromobenzaldehyde

While specific detailed protocols for the synthesis of **3-Amino-4-bromobenzaldehyde** are not extensively published in readily available literature, a general synthetic approach can be inferred from standard organic chemistry transformations. A plausible synthetic route would involve the bromination of 3-aminobenzaldehyde or the reduction of a nitro group precursor. A conceptual workflow for a potential synthesis is outlined below.



[Click to download full resolution via product page](#)

Figure 1. A potential synthetic workflow for **3-Amino-4-bromobenzaldehyde**.

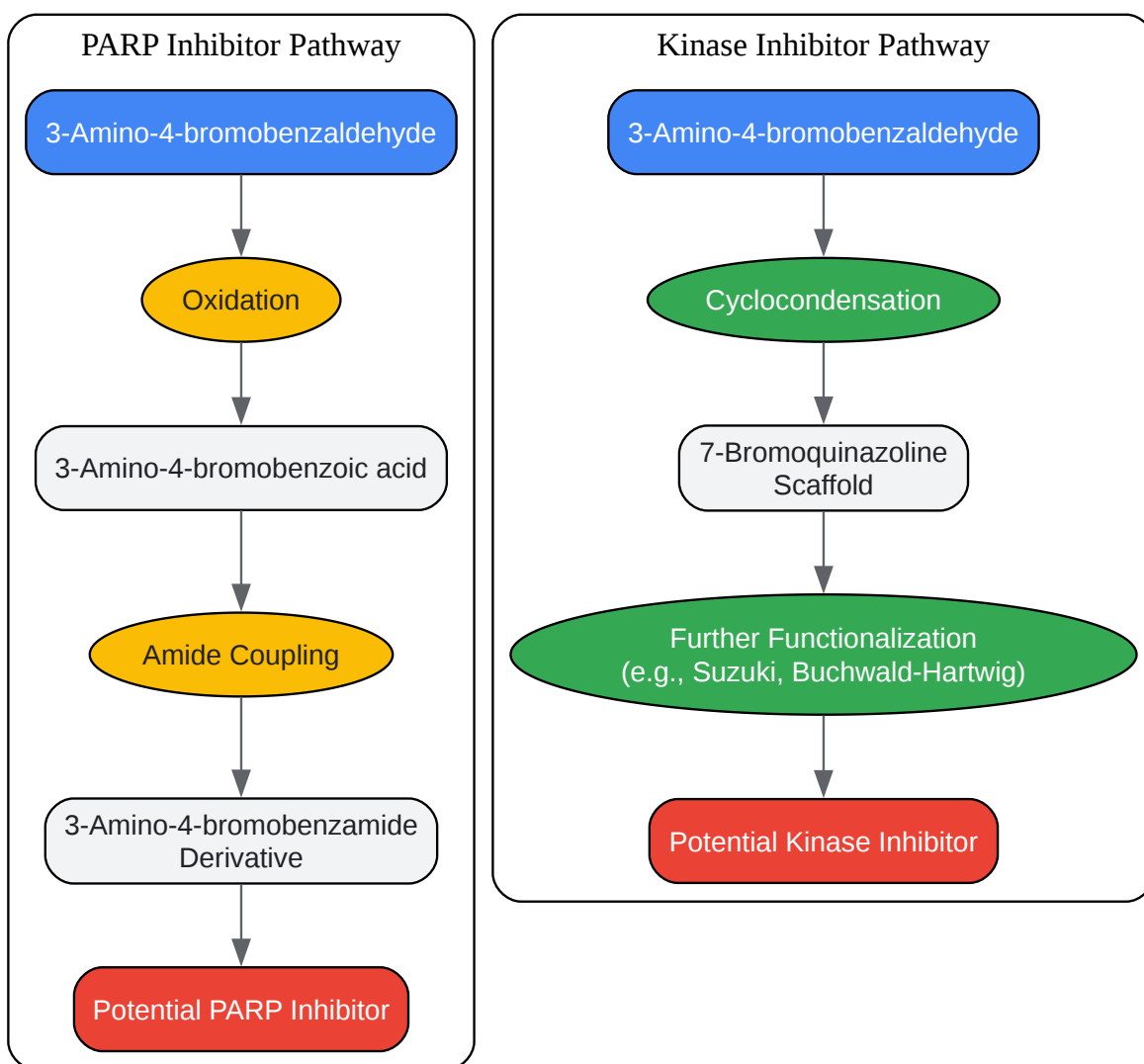
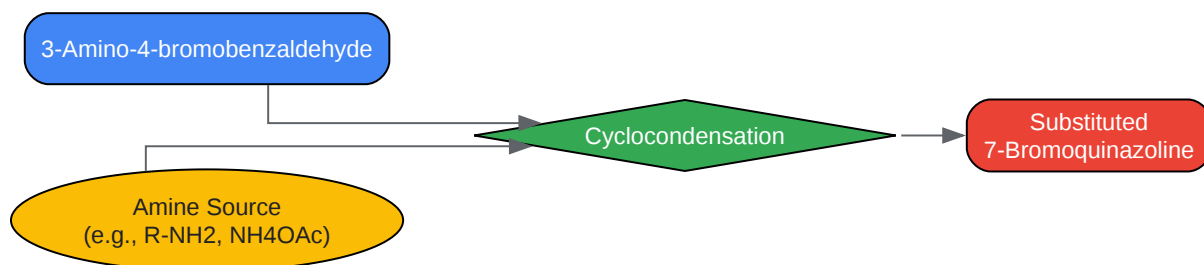
Potential Research Applications in Medicinal Chemistry

The structural motifs present in **3-Amino-4-bromobenzaldehyde** make it an attractive starting material for the synthesis of various classes of bioactive molecules. The presence of an ortho-amino aldehyde functionality is particularly suited for the construction of fused heterocyclic systems.

Synthesis of Bromo-Substituted Quinazolines and Quinazolinones

Quinazolines and their corresponding quinazolinone derivatives are a prominent class of nitrogen-containing heterocyclic compounds with a broad spectrum of pharmacological activities, including anticancer, anti-inflammatory, and antimicrobial properties. The ortho-amino and aldehyde groups of **3-Amino-4-bromobenzaldehyde** can undergo cyclocondensation reactions with a variety of reagents to form a quinazoline ring system. The bromine atom at position 4 of the starting material would be incorporated into the final quinazoline structure, providing a handle for further chemical modification through cross-coupling reactions or influencing the biological activity of the molecule.

A general reaction scheme for the synthesis of bromo-substituted quinazolines is depicted below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Amino-4-bromobenzaldehyde | C₇H₆BrNO | CID 23497537 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Versatile Synthon: Unlocking the Research Potential of 3-Amino-4-bromobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112528#potential-research-applications-of-3-amino-4-bromobenzaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com